

# A Comprehensive Technical Guide to the Safe Handling of Boc-NH-PEG6-amine

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## Compound of Interest

Compound Name: Boc-NH-PEG6-amine

Cat. No.: B611221

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This guide provides an in-depth overview of the safety and handling precautions for **Boc-NH-PEG6-amine** (CAS No. 1091627-77-8), a common PEG-based linker used in the synthesis of Proteolysis Targeting Chimeras (PROTACs). Adherence to these guidelines is crucial for ensuring a safe laboratory environment and minimizing potential exposure risks.

## Hazard Identification and Classification

**Boc-NH-PEG6-amine** is classified as a hazardous substance. The following table summarizes its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure; Respiratory tract irritation	3	H335: May cause respiratory irritation

Signal Word: Warning

Pictograms:

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **Boc-NH-PEG6-amine** is provided below.

Property	Value
Molecular Formula	C19H40N2O8
Molecular Weight	424.53 g/mol [1]
Appearance	Colorless to light yellow liquid[1][2]
Density	~1.071 g/cm <sup>3</sup> [1]
Solubility	Soluble in Water, DMSO, DMF, and DCM[3]

## Safe Handling and Storage

Proper handling and storage are paramount to preventing exposure and maintaining the integrity of **Boc-NH-PEG6-amine**.

## Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling. The following PPE is recommended:

- Eye Protection: Wear tightly fitting safety goggles with side-shields.
- Hand Protection: Use common chemical-resistant gloves.
- Skin and Body Protection: Wear suitable protective clothing.
- Respiratory Protection: Avoid inhaling vapor or gas. Use in a well-ventilated area or with local exhaust ventilation.

## Handling Procedures

- Handle in a well-ventilated place.[4]
- Avoid contact with skin and eyes.[4]
- Avoid the formation of dust and aerosols.[4]
- Do not eat, drink, or smoke when using this product.[5]
- Wash hands thoroughly after handling.[5]

## Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][5]
- Recommended storage temperatures vary by supplier, with common recommendations being 2-8°C, -5°C, and -20°C.[2][3][6] Always consult the supplier's specific instructions.
- Keep in a dark place and under an inert atmosphere.
- For solutions in solvent, storage at -80°C (for 6 months) or -20°C (for 1 month) while protected from light is recommended.[1][5]

The following diagram illustrates a general workflow for the safe handling of chemical reagents like **Boc-NH-PEG6-amine**.



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*Safe Chemical Handling Workflow*

## First Aid Measures

In the event of exposure, follow these first aid guidelines and seek medical attention.

Exposure Route	First Aid Measures
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]
Skin Contact	Wash with plenty of soap and water. Take off contaminated clothing and wash it before reuse. [5]
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[5]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a physician.[5]

## Accidental Release Measures

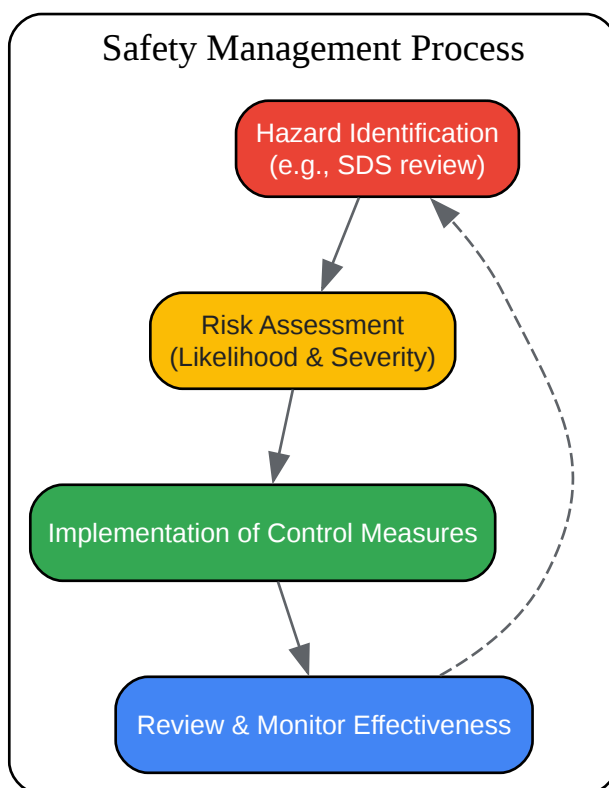
In case of a spill or release, adhere to the following procedures:

- Use personal protective equipment.[5]
- Ensure adequate ventilation and evacuate personnel to safe areas.[5]
- Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[4]
- Absorb solutions with an inert liquid-binding material (e.g., diatomite, universal binders).[5]
- Collect the absorbed material and place it in a suitable, closed container for disposal.[4]
- Decontaminate surfaces and equipment by scrubbing with alcohol.[5]

## Hazard Identification, Risk Assessment, and Control

A systematic approach to safety involves identifying hazards, assessing the risks, and implementing control measures.

The logical relationship between these steps is depicted in the following diagram.



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### *Hazard, Risk, and Control Process*

## Disposal Considerations

Dispose of contents and containers in accordance with local, regional, and national regulations.

[5] Do not dispose of with household waste.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS) provided by the manufacturer. Always refer to the specific SDS for **Boc-NH-PEG6-amine** before handling the material.

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